

Application Notes and Protocols for Diethylaminoethoxy-ethyl Chloride Functionalization

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Compound of Interest

Compound Name: Diethylaminoethoxy-ethyl chloride

Cat. No.: B8584429

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

2-(Diethylamino)ethyl chloride, often used as its more stable hydrochloride salt, is a valuable reagent in organic synthesis, particularly in the pharmaceutical industry. It serves as a key building block for introducing the diethylaminoethoxy-ethyl moiety into target molecules. This functional group is prevalent in a variety of biologically active compounds, including local anesthetics like procaine, where it influences the pharmacokinetic and pharmacodynamic properties of the drug. The presence of the tertiary amine can enhance water solubility and allows for the formation of salts, which is often desirable for drug formulations.

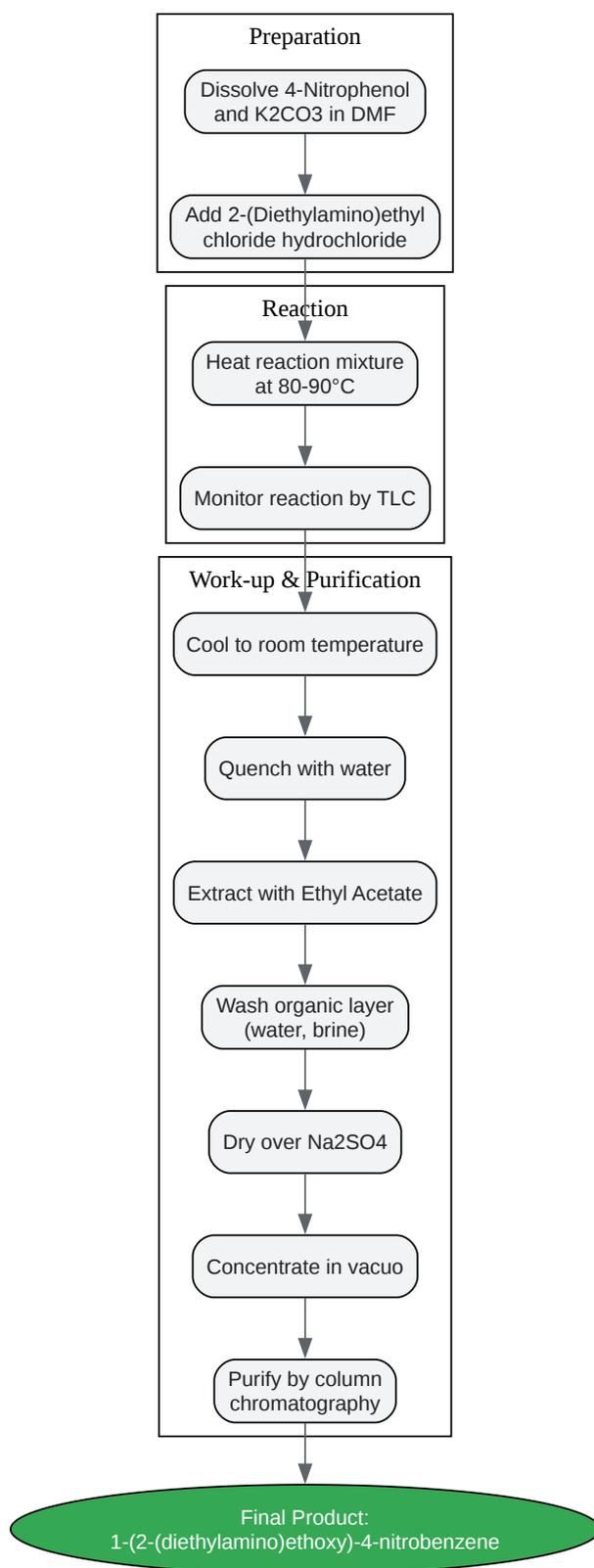
The primary route for the functionalization of 2-(diethylamino)ethyl chloride is through nucleophilic substitution reactions, where the chloride ion is displaced by a suitable nucleophile. These application notes provide detailed protocols for two common types of functionalization: O-alkylation (ether formation) with a phenolic compound and N-alkylation of a secondary amine.

Experimental Protocols

Protocol 1: O-Alkylation of 4-Nitrophenol via Williamson Ether Synthesis

This protocol describes the synthesis of 1-(2-(diethylamino)ethoxy)-4-nitrobenzene through the reaction of 2-(diethylamino)ethyl chloride with 4-nitrophenol. This reaction is an example of the Williamson ether synthesis.

Experimental Workflow:



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Caption: Workflow for the O-alkylation of 4-nitrophenol.

Methodology:

- **Reagent Preparation:** To a dry 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-nitrophenol (1.39 g, 10 mmol) and anhydrous potassium carbonate (2.76 g, 20 mmol).
- **Solvent Addition:** Add 40 mL of anhydrous N,N-dimethylformamide (DMF) to the flask.
- **Addition of Alkylating Agent:** Add 2-(diethylamino)ethyl chloride hydrochloride (1.72 g, 10 mmol) to the reaction mixture.
- **Reaction:** Heat the mixture to 80-90°C and stir for 12-18 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature. Pour the mixture into 100 mL of cold water and extract with ethyl acetate (3 x 50 mL).
- **Washing and Drying:** Combine the organic layers and wash with water (2 x 50 mL) followed by brine (50 mL). Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel (eluent: hexane/ethyl acetate with 1% triethylamine) to yield the pure product.

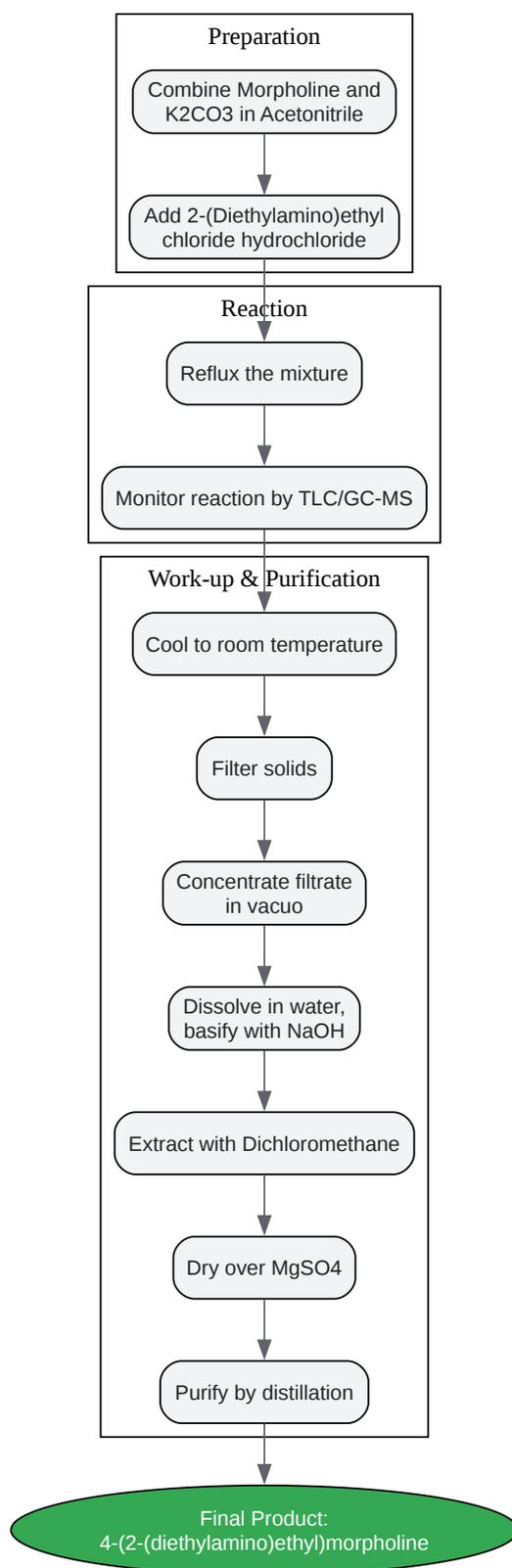
Quantitative Data Summary:

Reagent	Molar Mass (g/mol)	Amount (g)	Moles (mmol)	Molar Ratio
4-Nitrophenol	139.11	1.39	10	1.0
2-(Diethylamino)ethyl chloride HCl	172.09	1.72	10	1.0
Potassium Carbonate (K ₂ CO ₃)	138.21	2.76	20	2.0
Product	Molar Mass (g/mol)	Yield (g)	Yield (%)	
1-(2-(diethylamino)ethoxy)-4-nitrobenzene	238.28	1.9 - 2.1	80 - 90	

Protocol 2: N-Alkylation of Morpholine

This protocol details the synthesis of 4-(2-(diethylamino)ethyl)morpholine by reacting 2-(diethylamino)ethyl chloride with morpholine. This reaction is a classic example of amine alkylation.

Experimental Workflow:



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Caption: Workflow for the N-alkylation of morpholine.

Methodology:

- **Reagent Preparation:** In a 250 mL round-bottom flask fitted with a reflux condenser and a magnetic stirrer, combine morpholine (1.05 g, 12 mmol), and potassium carbonate (2.07 g, 15 mmol).
- **Solvent Addition:** Add 50 mL of acetonitrile to the flask.
- **Addition of Alkylating Agent:** Add 2-(diethylamino)ethyl chloride hydrochloride (1.72 g, 10 mmol) to the suspension.
- **Reaction:** Heat the mixture to reflux (approximately 82°C) and maintain for 8-12 hours, with stirring. Monitor the reaction's completion by TLC or GC-MS.
- **Work-up:** Cool the reaction mixture to room temperature and filter off the inorganic salts. Wash the solid residue with a small amount of acetonitrile.
- **Purification:** Combine the filtrate and washings, and remove the solvent under reduced pressure. Dissolve the residue in 20 mL of water and basify to pH > 10 with 2M sodium hydroxide solution.
- **Extraction and Drying:** Extract the aqueous solution with dichloromethane (3 x 30 mL). Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- **Final Purification:** The crude product can be further purified by vacuum distillation to obtain pure 4-(2-(diethylamino)ethyl)morpholine.

Quantitative Data Summary:

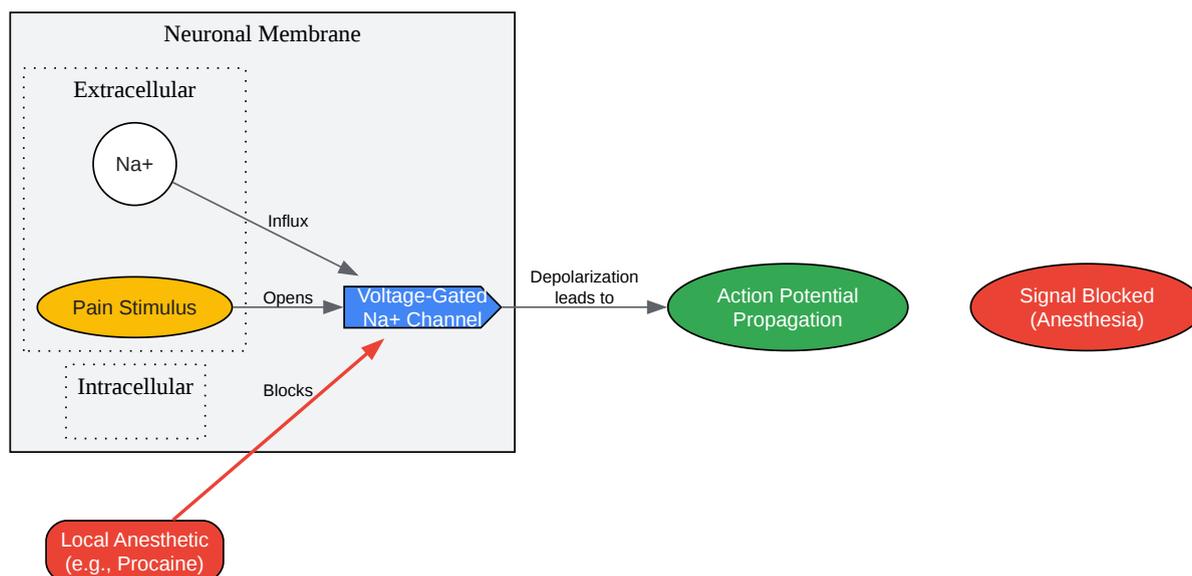
Reagent	Molar Mass (g/mol)	Amount (g)	Moles (mmol)	Molar Ratio
Morpholine	87.12	1.05	12	1.2
2-(Diethylamino)ethyl chloride HCl	172.09	1.72	10	1.0
Potassium Carbonate (K ₂ CO ₃)	138.21	2.07	15	1.5
Product	Molar Mass (g/mol)	Yield (g)	Yield (%)	
4-(2-(diethylamino)ethyl)morpholine	186.30	1.5 - 1.7	80 - 90	

Application in Drug Development: Signaling Pathway

The diethylaminoethoxy-ethyl moiety is a key structural feature in several local anesthetic drugs, such as procaine. These drugs function by blocking nerve signal transmission.

Signaling Pathway: Action of Local Anesthetics on Voltage-Gated Sodium Channels

Local anesthetics exert their effect by blocking voltage-gated sodium channels in the neuronal cell membrane.^{[1][2]} This prevents the influx of sodium ions that is necessary for the depolarization of the nerve membrane and the propagation of an action potential.^{[2][3]} Consequently, the pain signal is not transmitted to the central nervous system.^[2]



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Caption: Mechanism of local anesthetics on nerve signal transmission.

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